

# mercurous perchlorate molecular formula and weight

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## Compound of Interest

Compound Name: Mercurous perchlorate

Cat. No.: B078601

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## Technical Guide: Mercurous Perchlorate

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical properties of **mercurous perchlorate**, including its molecular formula and weight. It also outlines a standard laboratory protocol for its synthesis and illustrates its behavior in aqueous solutions.

## Quantitative Data Summary

The fundamental chemical properties of **mercurous perchlorate** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	$\text{HgClO}_4$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	300.04 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	Mercury(I) perchlorate	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

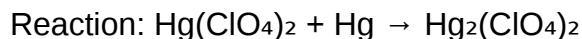
Component Atomic Weights:

Element	Symbol	Atomic Weight (g/mol )	Source
Mercury	Hg	200.59	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Chlorine	Cl	35.45	
Oxygen	O	15.999	

## Experimental Protocol: Synthesis of Mercurous Perchlorate

This section details the laboratory procedure for the synthesis of **mercurous perchlorate** from mercuric perchlorate and elemental mercury. This reaction is a common method for preparing the mercury(I) salt.

Objective: To synthesize **mercurous perchlorate** by the reduction of mercuric perchlorate with elemental mercury.



Materials:

- Mercuric perchlorate ( $\text{Hg}(\text{ClO}_4)_2$ )
- Elemental mercury (Hg)
- Deionized water
- Perchloric acid ( $\text{HClO}_4$ )
- Glass reaction vessel
- Stirring apparatus
- Filtration apparatus
- Drying apparatus (e.g., desiccator)

#### Procedure:

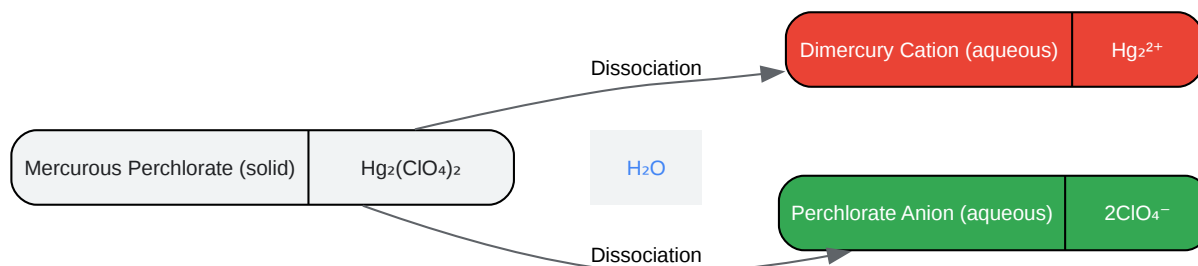
- **Preparation of Mercuric Perchlorate Solution:** Dissolve a known quantity of mercuric perchlorate in a minimal amount of deionized water. A small amount of perchloric acid should be added to the solution to prevent the hydrolysis of the mercury salts.
- **Reaction with Elemental Mercury:** To the stirred solution of mercuric perchlorate, carefully add an equimolar amount of elemental mercury.
- **Reaction Conditions:** Allow the reaction mixture to stir at room temperature. The reaction progress can be monitored by observing the disappearance of the elemental mercury.
- **Crystallization:** Once the reaction is complete, the resulting solution contains **mercurous perchlorate**. The product can be crystallized by carefully evaporating the solvent under reduced pressure.
- **Isolation and Drying:** The crystalline product should be isolated by filtration. The crystals are then washed with a small amount of ice-cold deionized water and subsequently dried in a desiccator over a suitable drying agent.

#### Safety Precautions:

- All mercury compounds are highly toxic. Handle with extreme care in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Perchlorates are strong oxidizing agents and can be explosive, especially when heated with organic materials. Avoid contact with combustible materials.
- Dispose of all mercury-containing waste according to institutional and environmental regulations.

## Logical Relationship Diagram

The following diagram illustrates the dissociation of **mercurous perchlorate** in an aqueous solution. This is a fundamental equilibrium for this ionic compound.



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Caption: Dissociation of **mercurous perchlorate** in water.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. researchgate.net [researchgate.net]
- 3. m.youtube.com [m.youtube.com]
- 4. The stability of dilute solutions of mercury(I) perchlorate - Analyst (RSC Publishing) [pubs.rsc.org]
- 5. Preparing perchlorates - PyroGuide [pyrodata.com]
- 6. Mercury(II) perchlorate - Wikipedia [en.wikipedia.org]
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